

# Physical and chemical properties of Methyl 3-methoxyisoxazole-5-carboxylate

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## Compound of Interest

Compound Name:	Methyl 3-methoxyisoxazole-5-carboxylate
Cat. No.:	B099901

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## An In-depth Technical Guide to Methyl 3-methoxyisoxazole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 3-methoxyisoxazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The document details its synthesis, physicochemical characteristics, and the broader context of isoxazole derivatives in therapeutic applications.

## Core Compound Identification

Identifier	Value
Compound Name	Methyl 3-methoxyisoxazole-5-carboxylate
Molecular Formula	C <sub>6</sub> H <sub>7</sub> NO <sub>4</sub>
Appearance	Colourless crystalline solid <sup>[1]</sup>

## Physicochemical Properties

While specific experimental data for **Methyl 3-methoxyisoxazole-5-carboxylate** is not widely available, the following table includes data for structurally related compounds to provide an estimated profile.

Property	Value (Compound)	Source
Melting Point	111–112°C (for Methyl 4-amino-3-methoxyisoxazole-5-carboxylate)	[1]
Boiling Point	203.9±13.0 °C (Predicted for Methyl isoxazole-5-carboxylate)	[2]
Density	1.229±0.06 g/cm <sup>3</sup> (Predicted for Methyl isoxazole-5-carboxylate)	[2]

## Synthesis and Experimental Protocols

The synthesis of **Methyl 3-methoxyisoxazole-5-carboxylate** has been described in the literature, typically prepared from Methyl 3-hydroxyisoxazole-5-carboxylate.[1]

### Experimental Protocol: Synthesis of Methyl 3-methoxyisoxazole-5-carboxylate[1]

Materials:

- Methyl 3-hydroxyisoxazole-5-carboxylate
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Methyl iodide (CH<sub>3</sub>I)
- Dimethylformamide (DMF)
- Hydrochloric acid (HCl), 0.5 M aqueous solution

- Diethyl ether (Et<sub>2</sub>O)
- Saturated aqueous solution of sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Magnesium sulfate (MgSO<sub>4</sub>)
- Silica gel for column chromatography
- Petroleum ether
- Ethyl acetate (EtOAc)

Procedure:

- A solution of Methyl 3-hydroxyisoxazole-5-carboxylate (1.0 eq) in dimethylformamide (DMF) is cooled to 0°C.
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>, 1.5 eq) and methyl iodide (CH<sub>3</sub>I, 1.5 eq) are added to the solution.
- The reaction mixture is stirred at room temperature for 14 hours.
- The mixture is then poured into an ice-cold aqueous solution of 0.5 M HCl and extracted with diethyl ether (Et<sub>2</sub>O).
- The combined organic layers are washed with a saturated aqueous solution of sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>), dried over magnesium sulfate (MgSO<sub>4</sub>), filtered, and concentrated under reduced pressure.
- The resulting crude product is purified by silica gel column chromatography using a mixture of petroleum ether and diethyl ether (80:20) as the eluent.
- This process yields **Methyl 3-methoxyisoxazole-5-carboxylate** as a colourless crystalline solid.[\[1\]](#)

## Applications in Research and Development

Isoxazole derivatives are a significant class of compounds in medicinal chemistry, exhibiting a wide range of biological activities.<sup>[3][4][5][6][7]</sup> While specific applications for **Methyl 3-methoxyisoxazole-5-carboxylate** are not extensively documented, the isoxazole scaffold is a key component in various therapeutic agents.<sup>[3][7]</sup>

Potential Therapeutic Areas:

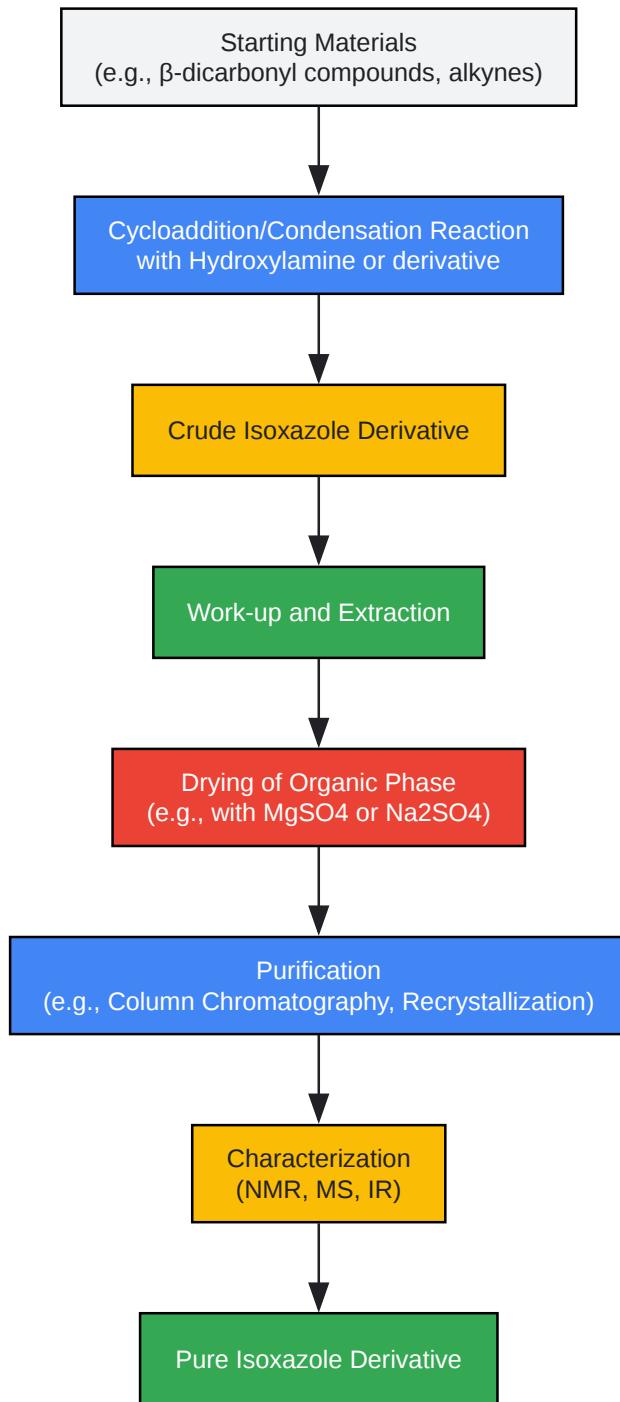
- Antimicrobial and Antifungal Agents: The isoxazole ring is a common feature in compounds developed for their antibacterial and antifungal properties.<sup>[3][8]</sup>
- Anti-inflammatory Drugs: Several isoxazole derivatives have demonstrated potent anti-inflammatory effects.<sup>[3][4][8]</sup>
- Anticancer Therapeutics: The isoxazole moiety has been incorporated into novel compounds investigated for their anticancer activity.<sup>[3][4][5][7]</sup>
- Neuroprotective Agents: Research has explored the potential of isoxazole-containing molecules in the treatment of neurodegenerative disorders.<sup>[5][6]</sup>

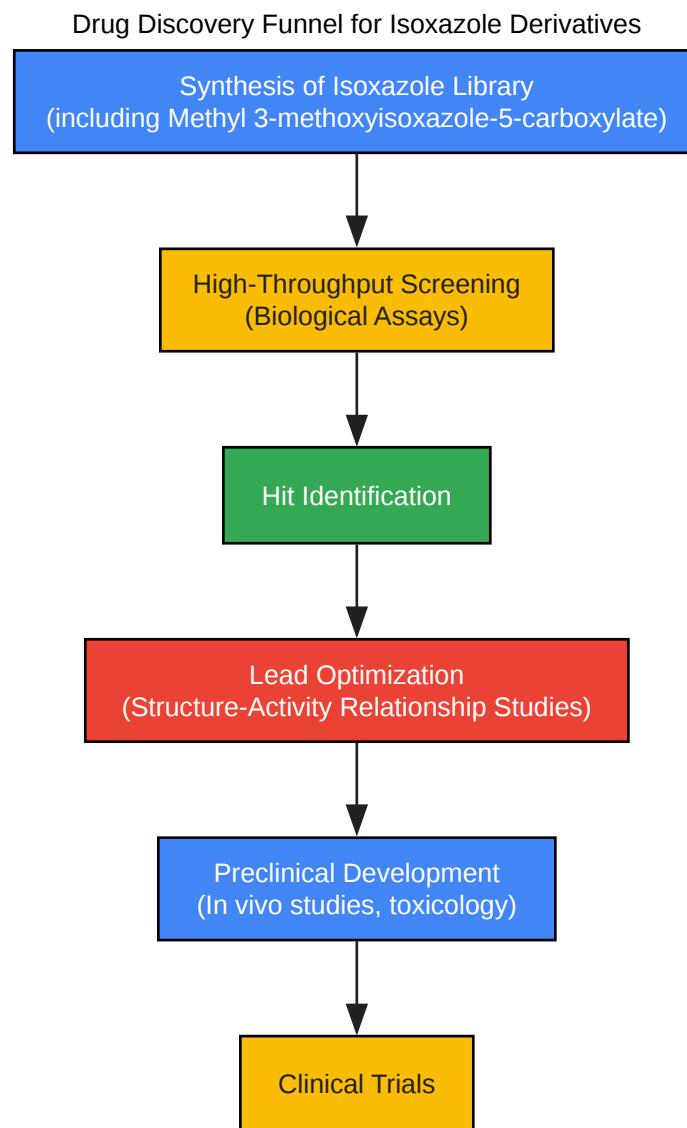
The versatile nature of the isoxazole ring allows for structural modifications, making it a valuable intermediate in the synthesis of complex and biologically active molecules for drug discovery.<sup>[3][5][8]</sup>

## Visualized Experimental and Logical Workflows General Synthesis Workflow for Isoxazole Derivatives

The following diagram illustrates a generalized workflow for the synthesis and purification of isoxazole derivatives, including key steps from starting materials to the final, purified compound.

## General Synthesis and Purification Workflow for Isoxazole Derivatives





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## References

- 1. Methyl 4-amino-3-methoxyisoxazole-5-carboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 15055-81-9 CAS MSDS (METHYL ISOXAZOLE-5-CARBOXYLATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. researchgate.net [researchgate.net]
- 4. benthamdirect.com [benthamdirect.com]
- 5. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances (RSC Publishing) DOI:10.1039/D4RA08339C [pubs.rsc.org]
- 6. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. ijpc.org [ijpc.org]
- 8. METHYL 3-METHYLISOXAZOLE-5-CARBOXYLATE [myskinrecipes.com]
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